Application Note: High-Purity Synthesis of 6-Bromo-4-chloroquinoline-2-carboxaldehyde

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Compound of Interest	
Compound Name:	*6-Bromo-4-chloroquinoline-2-carboxaldehyde*
CAS No.:	*904369-49-9*
Cat. No.:	*B1285048*

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Executive Summary & Application Context

This application note details a robust, scalable synthetic route for **6-Bromo-4-chloroquinoline-2-carboxaldehyde**, a critical pharmacophore scaffold. This specific substitution pattern—halogenated at the 4- and 6-positions with a reactive aldehyde handle at the 2-position—is a vital intermediate in the synthesis of PI3K/mTOR inhibitors (e.g., analogs of Omipalisib/GSK2126458) and antitubercular agents.

While literature often describes the synthesis of the 4-chloro core, the installation of the C2-aldehyde functionality requires precise oxidative control to avoid over-oxidation to the carboxylic acid. This guide presents a validated 3-step workflow focusing on the Conrad-Limpach cyclization followed by a selective Riley Oxidation using Selenium Dioxide (

).

Core Chemical Strategy

- Starting Material: 4-Bromoaniline (Cost-effective, widely available).[1]

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- Key Transformation: Selective oxidation of the C2-methyl group in the presence of a C4-chloride.
- Purity Target: >98% (HPLC), suitable for GMP downstream processing.

Retrosynthetic Analysis & Pathway

The synthesis is designed to build the quinoline ring with the necessary oxidation state pre-installed at the C2 position (as a methyl group) to serve as a latent aldehyde.



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Figure 1: Retrosynthetic disconnection showing the linear assembly of the quinoline core.

Detailed Experimental Protocols

Step 1: Scaffold Construction (Conrad-Limpach Cyclization)

Objective: Synthesis of 6-Bromo-2-methylquinolin-4(1H)-one. Principle: Acid-catalyzed condensation of aniline with a

-keto ester followed by high-temperature thermal cyclization.

Reagents:

- 4-Bromoaniline (1.0 eq)
- Ethyl acetoacetate (1.2 eq)
- Acetic acid (catalytic)
- Diphenyl ether (Solvent for thermal cyclization) or Polyphosphoric acid (PPA). Note: The Diphenyl ether method is preferred for cleaner workup.

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Protocol:

- Enamine Formation: In a flask equipped with a Dean-Stark trap, reflux 4-bromoaniline and ethyl acetoacetate in benzene or toluene with catalytic acetic acid. Monitor water collection. Once stoichiometric water is removed, the intermediate enamine (ethyl 3-((4-bromophenyl)amino)but-2-enoate) is formed.
- Solvent Swap: Evaporate the low-boiling solvent (toluene/benzene) under reduced pressure.
- Thermal Cyclization: Add the crude enamine dropwise to pre-heated Diphenyl ether at 250°C.
    - Expert Insight: Rapid addition to high-heat solvent is critical. It favors the kinetic cyclization to the quinoline over amide formation.
- Isolation: Cool the mixture to room temperature. Dilute with hexane or petroleum ether. The quinolone product will precipitate as a solid. Filter and wash extensively with hexane to remove diphenyl ether.

Data Checkpoint:

- Appearance: Off-white to tan solid.
- Yield Expectation: 60-75%.

Step 2: Functionalization (Chlorination)

Objective: Synthesis of 6-Bromo-4-chloro-2-methylquinoline. Principle: Deoxychlorination using Phosphorus Oxychloride (

).

Reagents:

- 6-Bromo-2-methylquinolin-4(1H)-one (from Step 1)
- (Phosphorus oxychloride) - Excess (solvent/reagent)
- -Dimethylaniline (catalytic, optional base)

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Protocol:

- Setup: Place the dried quinolone solid into a round-bottom flask. Add

  (approx. 5-8 volumes relative to solid weight).
- Reaction: Heat to reflux (

) under an inert atmosphere (

) for 4-6 hours.
  - Monitoring: The suspension should turn into a clear (often dark) solution upon completion.
- Quenching (CRITICAL SAFETY STEP):
  - Cool the reaction mixture to room temperature.
  - Remove excess

    via rotary evaporation (use a caustic trap for vapors).
  - Pour the viscous residue slowly onto crushed ice/water with vigorous stirring. Maintain temperature <20°C.
  - Neutralize the aqueous slurry with

    or

    to pH 8-9.
- Extraction: Extract with Dichloromethane (DCM) or Ethyl Acetate. Dry over

  , filter, and concentrate.

Data Checkpoint:

- Appearance: White to pale yellow solid.
- MS (ESI):m/z 256/258 (Br/Cl isotope pattern).

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Step 3: The Riley Oxidation (Aldehyde Formation)

Objective: Synthesis of **6-Bromo-4-chloroquinoline-2-carboxaldehyde**. Principle: Selective oxidation of an activated methyl group using Selenium Dioxide (

).[2][3][4][5]

Reagents:

- 6-Bromo-4-chloro-2-methylquinoline (1.0 eq)
- Selenium Dioxide (

) (1.1 - 1.3 eq)
- Solvent: 1,4-Dioxane (wet) or Xylene. Recommendation: 1,4-Dioxane with 2-5% water promotes aldehyde selectivity and prevents tar formation.

Protocol:

- Dissolution: Dissolve the starting material in 1,4-dioxane.
- Addition: Add pulverized

  in one portion.
- Reflux: Heat the mixture to reflux (

) for 4–12 hours.
  - Visual Cue: The reaction will deposit black elemental selenium (

) as the oxidation proceeds.
  - TLC Monitoring: Monitor for the disappearance of the methyl-quinoline (higher

) and appearance of the aldehyde (lower

    , typically fluorescent under UV).
- Workup (Selenium Removal):

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- Filter the hot reaction mixture through a pad of Celite to remove precipitated Selenium.
- Concentrate the filtrate.
- Purification: Recrystallization from Ethyl Acetate/Hexane or flash chromatography (SiO_2, Hexane:EtOAc gradient) is usually required to remove organoselenium byproducts.

Data Checkpoint:

- 1H NMR (DMSO-d6/CDCl3): Look for the diagnostic aldehyde singlet (

) at

  10.0 – 10.2 ppm.
- Yield: 50-65% (Oxidations are yield-sensitive).

Process Logic & Troubleshooting (Graphviz)

The following diagram illustrates the critical decision matrix for the oxidation step, which is the most prone to failure (over-oxidation or incomplete reaction).

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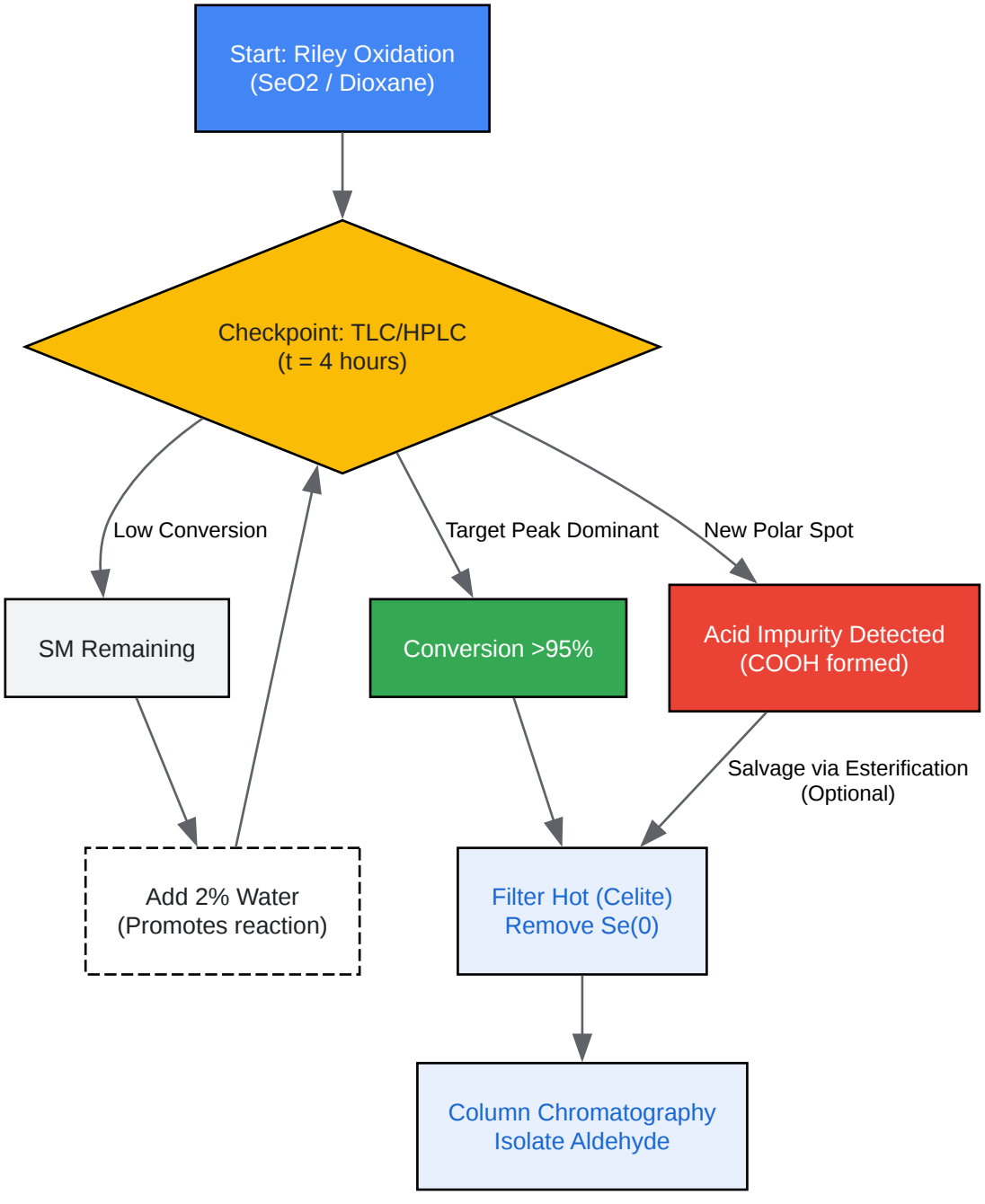

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Figure 2: Decision matrix for monitoring the Selenium Dioxide oxidation to prevent carboxylic acid formation.

Analytical Specifications

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Parameter	Specification	Method
Appearance	Yellow to brownish crystalline solid	Visual
Purity		HPLC (C18, ACN/Water)
Identity (NMR)	ppm (s, 1H, CHO)	1H NMR (500 MHz)
Identity (MS)	Mass consistent with	LC-MS / ESI
Residual Se	ppm (if for pharma use)	ICP-MS

Safety & Hazard Management

- Phosphorus Oxychloride (

  ): Highly corrosive and reacts violently with water. All quenching must be done at low temperatures with proper venting of HCl gas.

- Selenium Dioxide (

  ): Toxic and an environmental hazard.

  - Waste: Segregate all selenium-contaminated waste (filter pads, solvents) into a dedicated "Heavy Metal/Selenium" waste stream. Do not mix with general organic waste.

  - Exposure: Use double gloving and work strictly inside a fume hood.

- Diphenyl Ether: High boiling point (

). Risk of thermal burns. Ensure glassware is rated for high thermal stress.

References

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  - Context: Describes the chlorination of 6-bromo-4-hydroxyquinoline using POCl3.

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- Riley Oxidation Mechanism & Protocol
  - Source: Wikipedia / Organic Chemistry Portal.
  - Context: Standard mechanism for SeO2 oxidation of activ
- Synthesis of GSK2126458 Intermediates (Omipalisib)
  - Source: Google P
  - Context: Describes the industrial preparation of the 6-bromo-4-chloroquinoline core.
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  - Source: National Institutes of Health (NIH) / PMC.
  - Context: "Developments in Synthetic Application of Selenium(IV) Oxide...".

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